

An In-depth Technical Guide to the Chemical Structure of iso-Hexahydrocannabiphorol

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Compound of Interest

Compound Name: *iso-Hexahydrocannabiphorol*

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Introduction

iso-Hexahydrocannabiphorol (iso-HHCP) is a structural isomer of the semi-synthetic cannabinoid Hexahydrocannabiphorol (HHCP). Unlike the more common (9R)- and (9S)-HHCP epimers, which feature a dibenzopyran core, iso-HHCP possesses a distinct bicyclic structure. It has been identified as a synthesis side product in commercial HHCP preparations, indicating its formation during the chemical synthesis process rather than being a natural constituent of Cannabis.[1][2] The presence of iso-HHCP and other related "abnormal" cannabinoids in commercial samples suggests that the production of HHCP is often not derived from natural cannabinoids like CBD but rather involves purely synthetic routes.[1][2] This guide provides a detailed overview of the chemical structure, properties, and analytical characterization of iso-HHCP.

Chemical Structure and Properties

The definitive structure of iso-HHCP was elucidated through extensive spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR).[1] It is a structural isomer, not a stereoisomer, of HHCP, meaning it has the same molecular formula but a different connectivity of atoms.

Systematic Name and Molecular Formula

- Systematic (IUPAC) Name: rel-(2S,5R,6S)-9-heptyl-5-isopropyl-2-methyl-3,4,5,6-tetrahydro-2H-2,6-methanobenzo[b]oxocin-7-ol[1]
- Formal Name: (2R,5S,6R)-9-heptyl-5-isopropyl-2-methyl-3,4,5,6-tetrahydro-2H-2,6-methanobenzo[b]oxocin-7-ol
- Common Synonyms: iso-HHCP, Dihydro-iso-THCP[1]
- Molecular Formula: $C_{23}H_{36}O_2$
- Formula Weight: 344.5 g/mol

Core Structural Features

Unlike the dibenzopyran skeleton of traditional cannabinoids, iso-HHCP is characterized by a bridged bicyclic system, specifically a tetrahydro-2H-2,6-methanobenzo[b]oxocin ring. Key features include:

- A heptyl side chain at position C9 of the aromatic ring.
- An isopropyl group at position C5.
- A methyl group at position C2.
- A phenolic hydroxyl group at position C7.

The protons of the isopropyl group are diastereotopic due to the presence of chiral centers in the molecule.[1]

Data Presentation: Chemical and Spectroscopic Data

The following tables summarize the key identifiers and the NMR spectroscopic data for iso-HHCP as reported in the literature.

Table 1: Chemical Identifiers for **iso-Hexahydrocannabiphorol**

Identifier	Value
Molecular Formula	C ₂₃ H ₃₆ O ₂
Formula Weight	344.5 g/mol
Systematic Name	rel-(2S,5R,6S)-9-heptyl-5-isopropyl-2-methyl-3,4,5,6-tetrahydro-2H-2,6-methanobenzo[b]oxocin-7-ol
SMILES	C[C@@]12C--INVALID-LINK--C)CC2">C@HC3=C(C=C(CCCCCC)C=C3O)O1
InChI Key	QBXJUYUAQZDADB-YCRNBWNJSA-N

Table 2: ¹H and ¹³C NMR Spectroscopic Data for iso-HHCP (in CDCl₃)[1]

Position	δC (ppm)	δH (ppm), Multiplicity (J in Hz)
2	77.5	-
3 α	32.9	1.83, dd (13.0, 3.2)
3 β	1.57, t (12.7)	
4 α	29.8	1.95, m
4 β	1.10, m	
5	49.3	2.15, m
6	41.7	2.65, d (10.9)
7	152.0	-
8	109.9	6.20, d (2.4)
9	139.7	-
10	108.3	6.11, d (2.4)
11	114.7	-
11a	152.5	-
12	24.3	1.41, s
13	31.8	1.83, m
14	21.0	0.95, d (6.8)
15	17.6	0.77, d (6.7)
1'	35.7	2.45, t (7.7)
2'	31.3	1.55, m
3'	31.8	1.28, m
4'	29.3	1.28, m
5'	29.2	1.28, m
6'	22.7	1.28, m

7'	14.1	0.88, t (6.9)
OH	-	4.80, s

Experimental Protocols

The identification and structural elucidation of iso-HHCP involved its isolation from a complex mixture followed by detailed analytical characterization.^[1]

Isolation Protocol: Column Chromatography

iso-HHCP was isolated from a commercial HHCP sample using column chromatography.^[1]

- **Stationary Phase:** Silica gel is typically used as the adsorbent.
- **Sample Preparation:** The crude HHCP sample is dissolved in a minimal amount of a non-polar solvent to create a concentrated band for loading onto the column.
- **Column Packing:** The column is typically packed using a slurry method, where the silica gel is mixed with a non-polar solvent (e.g., hexanes) and poured into the column to ensure a uniform, bubble-free packing. A layer of sand is often placed at the bottom and top of the silica gel bed.
- **Elution:** A solvent gradient is used to elute the components from the column. The process starts with a non-polar mobile phase, and the polarity is gradually increased (e.g., by adding ethyl acetate to hexanes).
- **Fraction Collection:** Eluent is collected in sequential fractions.
- **Analysis:** Each fraction is analyzed, typically by Thin Layer Chromatography (TLC) or GC-MS, to identify the fractions containing the purified iso-HHCP. Fractions containing the pure compound are then combined.

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS was used to analyze the initial HHCP sample and the isolated fractions.^[1]

- System: Agilent 8890 Gas Chromatograph coupled to a 5977B Mass Selective Detector.
- Column: HP-5 ms Ultra Inert (30 m, 250 μm i.d., 0.25 μm film thickness).
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Injection: 1 μL in pulsed splitless mode.
- Oven Program: Initial temperature of 70°C held for 3 min, then ramped at 15°C/min to 290°C and held for 19 min.
- MS Parameters: Source temperature at 230°C, quadrupole temperature at 150°C.
- Ionization: Electron Ionization (EI) at 70 eV.

Structure Elucidation Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

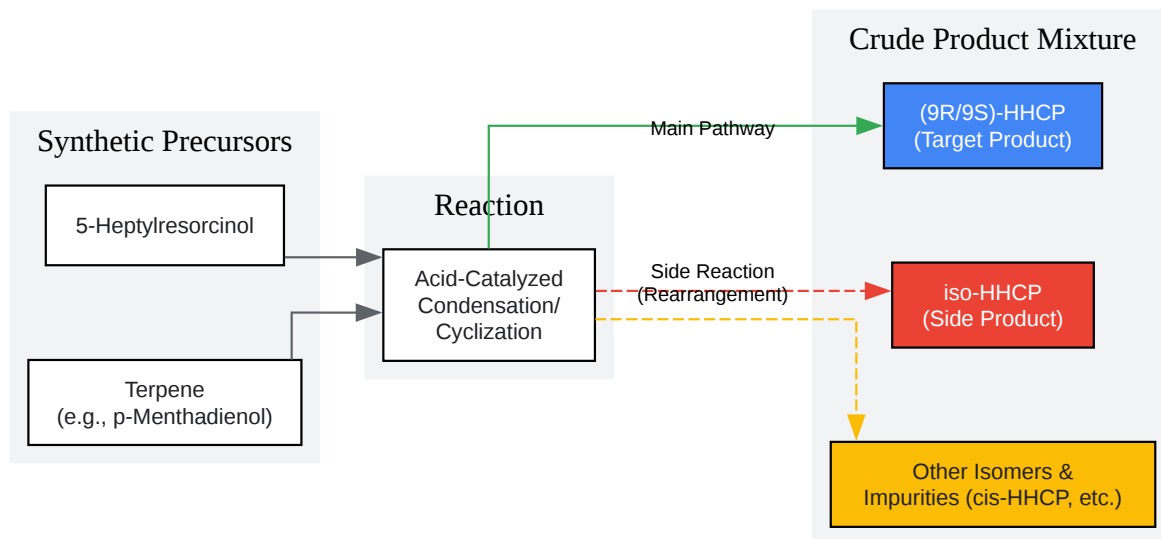
The definitive structure of the isolated compound was determined using a suite of NMR experiments.^[1]

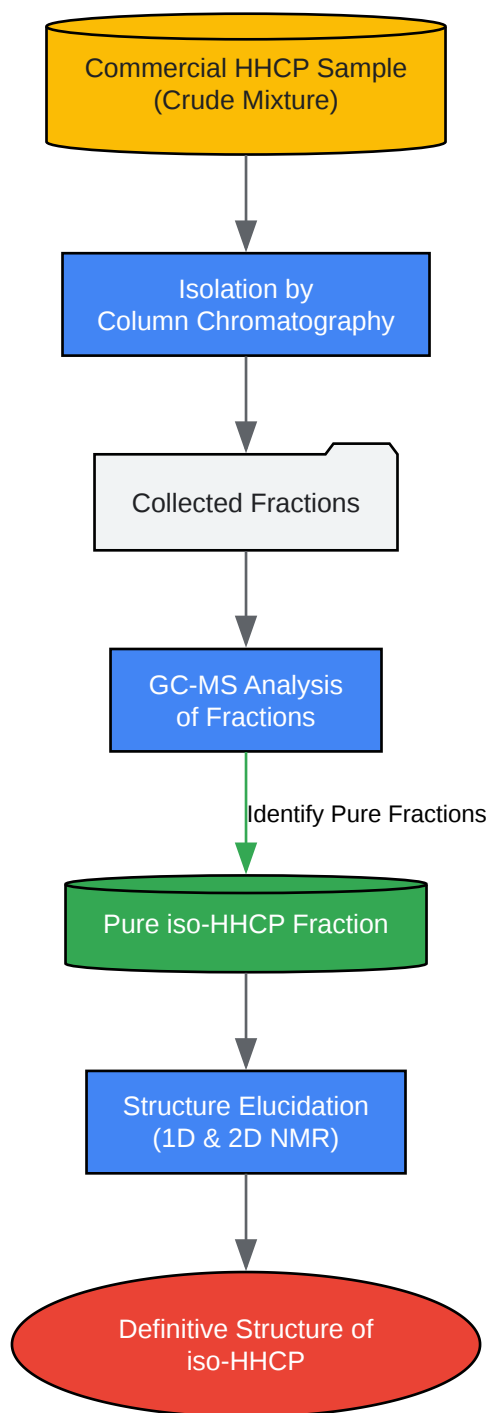
- Spectra Acquired: ^1H NMR, ^{13}C NMR, and 2D-NMR experiments including COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), HMBC (Heteronuclear Multiple Bond Correlation), and NOESY (Nuclear Overhauser Effect Spectroscopy).
- Solvent: Deuterated chloroform (CDCl_3).
- Key Findings:
 - ^1H -NMR revealed two aromatic protons in a meta-orientation and a distinct pattern of methyl group signals (one singlet, two doublets, one triplet) that differed from HHCP, pointing to an altered terpenoid moiety.^[1]
 - 2D-NMR correlations confirmed the presence of an isopropyl group and the bicyclic structure.^[1]

- HMBC correlations were crucial in establishing the connectivity, particularly linking the bridged carbon (C5) to the isopropyl methyl protons.[1]

Visualizations: Synthesis and Logical Relationships

The presence of iso-HHCP as a byproduct provides insight into the synthetic pathways used to produce commercial HHCP. It is likely formed during the acid-catalyzed cyclization of a 5-heptylresorcinol precursor with a terpene, a common method for producing cannabinoids synthetically.





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References

- [1. Isolation and characterization of synthesis intermediates and side products in hexahydrocannabiphorol - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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